

A Comprehensive Guide to the Solubility of 4-Nitrobenzaldehyde-d4

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d4

Cat. No.: B561863

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **4-Nitrobenzaldehyde-d4** in a range of common laboratory solvents. While specific quantitative data for the deuterated form is not readily available in public literature, the solubility characteristics are expected to be nearly identical to its non-deuterated counterpart, 4-Nitrobenzaldehyde, due to the negligible effect of deuterium substitution on intermolecular forces governing solubility. The data presented herein for 4-Nitrobenzaldehyde serves as a robust proxy for **4-Nitrobenzaldehyde-d4**.

Quantitative Solubility Data

The mole fraction solubility of 4-Nitrobenzaldehyde was determined across a range of solvents and temperatures using the isothermal saturation method. The results, summarized in the table below, indicate that solubility generally increases with temperature. The highest solubility was observed in N,N-dimethylformamide (DMF), followed by acetone and 2-butanone.[1][2]

Solvent	Temperature (K)	Mole Fraction Solubility ($\times 10^2$)
Methanol	273.15	4.89
	283.15	7.01
	293.15	9.98
	303.15	13.95
	313.15	19.12
Ethanol	273.15	3.01
	283.15	4.52
	293.15	6.68
	303.15	9.75
	313.15	13.98
Isopropanol	273.15	1.15
	283.15	1.83
	293.15	2.85
	303.15	4.41
	313.15	6.72
n-Butanol	273.15	1.62
	283.15	2.51
	293.15	3.84
	303.15	5.79
	313.15	8.63
Acetone	273.15	18.54
	283.15	23.98
	293.15	30.65

303.15	38.83	
313.15	48.89	
Ethyl Acetate	273.15	8.91
283.15	12.03	
293.15	15.98	
303.15	20.95	
313.15	27.24	
Acetonitrile	273.15	6.88
283.15	9.15	
293.15	11.98	
303.15	15.51	
313.15	19.95	
2-Butanone	273.15	14.87
283.15	19.53	
293.15	25.31	
303.15	32.48	
313.15	41.42	
N,N-Dimethylformamide	273.15	29.37
283.15	35.84	
293.15	43.45	
303.15	52.48	
313.15	63.31	
n-Propanol	273.15	2.05
283.15	3.16	

293.15	4.79	
303.15	7.14	
313.15	10.52	
Toluene	273.15	3.98
283.15	5.61	
293.15	7.82	
303.15	10.79	
313.15	14.75	

Data extracted from a study on 4-Nitrobenzaldehyde.[1]

Qualitative Solubility Overview

Qualitatively, 4-Nitrobenzaldehyde exhibits good solubility in a variety of organic solvents. It is described as soluble in ethanol, benzene, glacial acetic acid, acetone, and chloroform.[3][4][5] Conversely, it is only slightly soluble in ether and generally considered insoluble in water, particularly cold water, though solubility increases in hot water.[3][4][5]

Experimental Protocol: Isothermal Saturation Method

The following provides a detailed methodology for determining the solubility of a solid compound, such as **4-Nitrobenzaldehyde-d4**, in various solvents. This protocol is based on the widely used isothermal saturation method.[1][2]

Objective: To determine the equilibrium solubility of a solid solute in a solvent at a constant temperature.

Materials and Equipment:

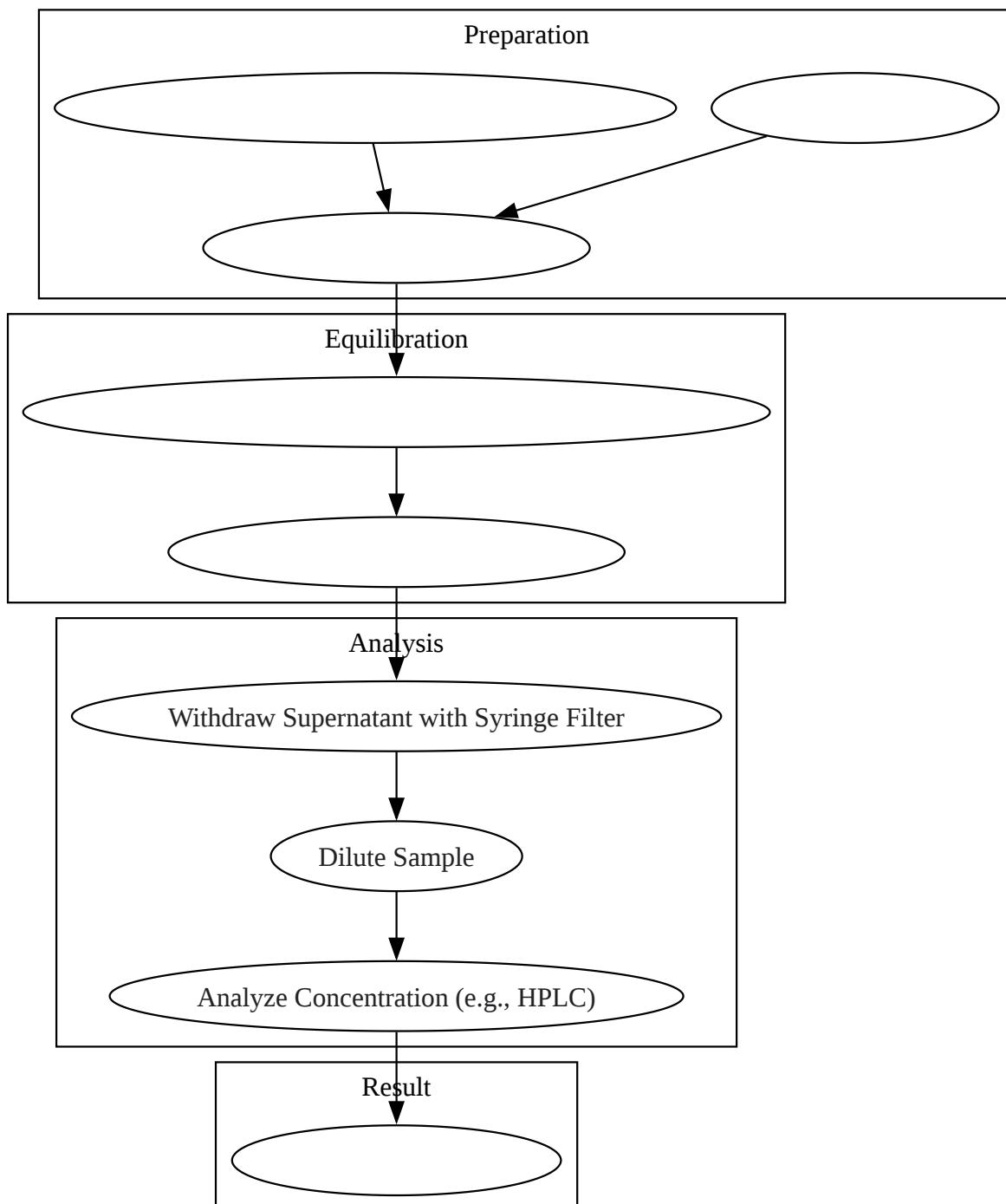
- Analytical balance
- Constant temperature water bath with shaker

- Thermostatically controlled vials or jacketed glass vessel
- Magnetic stirrer and stir bars
- Syringes with filters (e.g., 0.45 µm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- **4-Nitrobenzaldehyde-d4** (solute)
- Selected solvents

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Nitrobenzaldehyde-d4** to a known mass of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration:
 - Place the vial in the constant temperature shaker bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient time (typically several hours to days) to ensure that the dissolution equilibrium is reached. Continuous agitation is necessary.
- Sampling:
 - Once equilibrium is achieved, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe fitted with a filter to prevent any solid particles from being transferred.
- Analysis:
 - Accurately dilute the collected sample with a suitable solvent in a volumetric flask.

- Analyze the concentration of **4-Nitrobenzaldehyde-d4** in the diluted sample using a calibrated HPLC method or another appropriate analytical technique.
- Calculation:
 - Calculate the mole fraction solubility using the determined concentration and the known masses of the solute and solvent.

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